

Solubility Profile of β -Alanine Methyl Ester Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: *Methyl 3-aminopropanoate hydrochloride*

Cat. No.: *B555160*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility profile of β -Alanine methyl ester hydrochloride. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document outlines a detailed experimental protocol for determining its solubility and presents an illustrative solubility profile based on qualitative descriptions and data from analogous compounds.

Introduction

β -Alanine methyl ester hydrochloride is a derivative of the naturally occurring beta-amino acid, β -alanine. It serves as a valuable building block in the synthesis of peptides and other bioactive molecules, making it a compound of interest in pharmaceutical and biochemical research.[1] An understanding of its solubility in various solvents is critical for its application in drug formulation, synthesis, and various biological assays. This guide provides a framework for determining and understanding the solubility characteristics of this compound.

Physicochemical Properties

A summary of the key physicochemical properties of β -Alanine methyl ester hydrochloride is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₄ H ₉ NO ₂ ·HCl	[1]
Molecular Weight	139.58 g/mol	[2]
Appearance	White to off-white crystalline powder	[3]
Melting Point	103-107 °C	[4]
Purity	≥98%	[1]

Illustrative Solubility Data

While specific quantitative solubility data for β-Alanine methyl ester hydrochloride is scarce, qualitative descriptions indicate it is "highly soluble" in water, ethanol, and acetone.[5] The following table provides an illustrative summary of potential solubility values in various solvents at 25°C. These values are estimations based on available information and data for similar compounds, such as L-alanine methyl ester hydrochloride, and should be confirmed experimentally.

Solvent	Chemical Formula	Illustrative Solubility (g/L) at 25°C
Water	H ₂ O	> 500
Ethanol	C ₂ H ₅ OH	~300
Methanol	CH ₃ OH	> 400
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	~200
Acetone	C ₃ H ₆ O	Highly Soluble

Note: These values are illustrative and intended for guidance. Experimental verification is essential. For the related compound, L-alanine methyl ester hydrochloride, the solubility is approximately 30 mg/mL in ethanol and 20 mg/mL in DMSO.[6]

Experimental Protocol for Thermodynamic Solubility Determination

The following detailed protocol describes the recommended "shake-flask" method for determining the thermodynamic solubility of β -Alanine methyl ester hydrochloride.^{[7][8][9]}

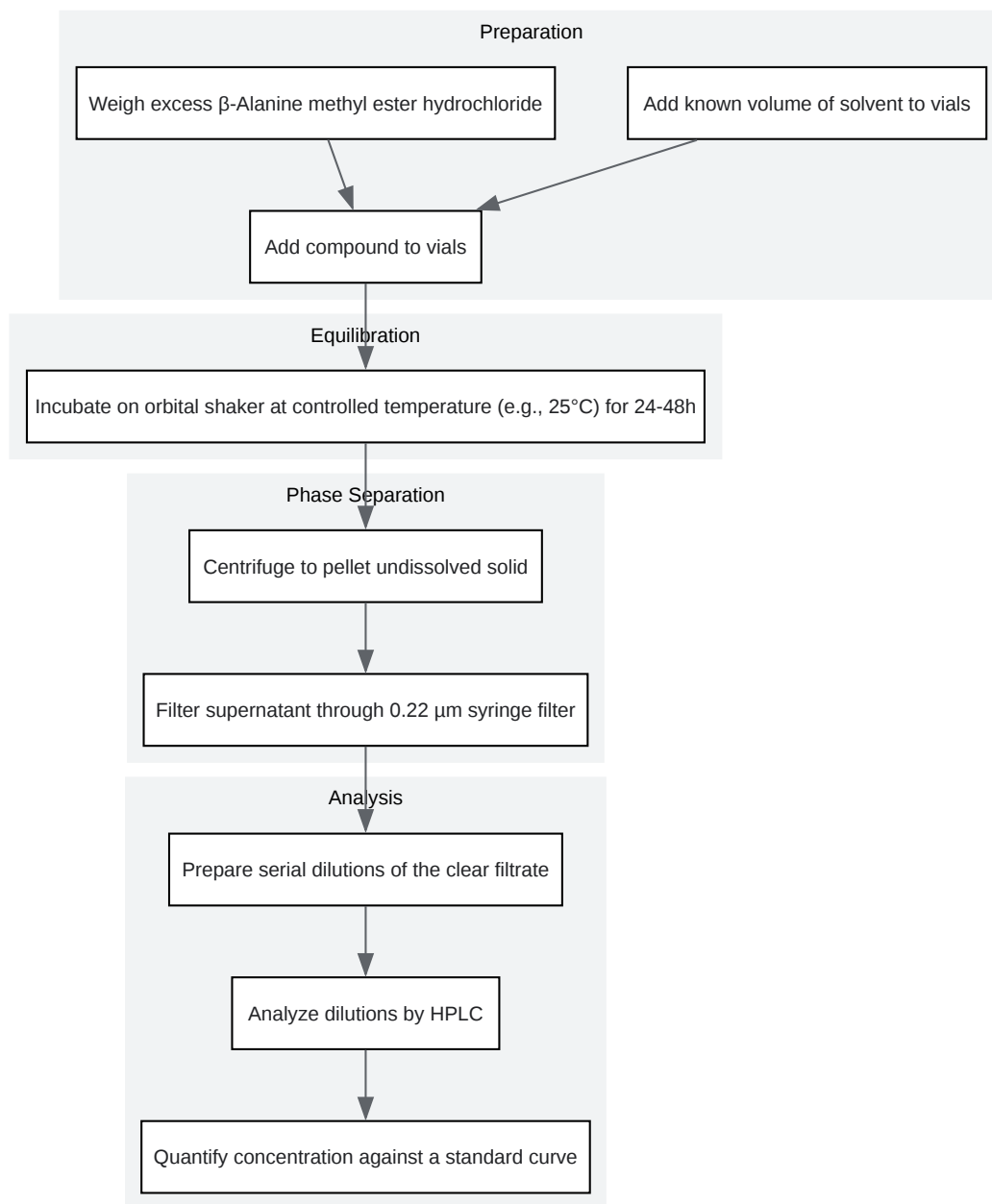
Materials

- β -Alanine methyl ester hydrochloride (purity $\geq 98\%$)
- Selected solvents (e.g., Water, Ethanol, Methanol, DMSO, Acetone) of appropriate purity (e.g., HPLC grade)
- Vials with screw caps
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or ELSD)
- Analytical balance
- Volumetric flasks and pipettes

Experimental Workflow

The following diagram illustrates the key steps in the thermodynamic solubility determination process.

Thermodynamic Solubility Determination Workflow

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Caption: Workflow for determining the thermodynamic solubility of β -Alanine methyl ester hydrochloride.

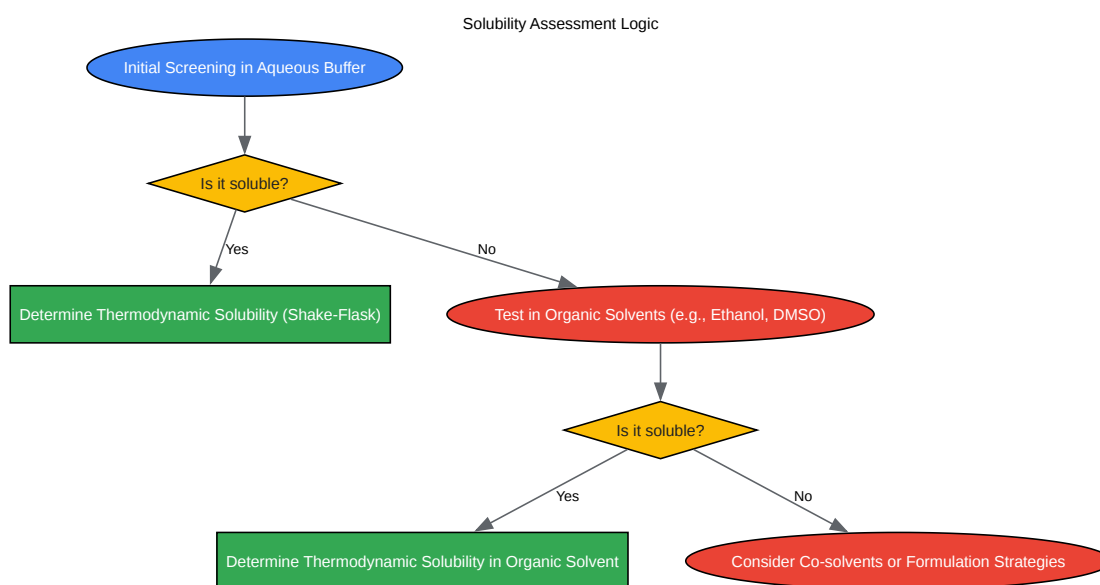
Detailed Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of β -Alanine methyl ester hydrochloride to a series of vials. The excess solid should be visually apparent.
 - Pipette a known volume of each selected solvent into the corresponding vials.
 - Securely cap the vials.
- Equilibration:
 - Place the vials on an orbital shaker set to a constant temperature (e.g., 25°C, 37°C).
 - Shake the vials for a sufficient time to ensure equilibrium is reached (typically 24 to 48 hours).
- Phase Separation:
 - After the equilibration period, allow the vials to stand undisturbed for a short period to allow for initial sedimentation.
 - Centrifuge the vials to pellet the remaining undissolved solid.
 - Carefully withdraw the supernatant using a syringe and filter it through a 0.22 μ m syringe filter to remove any remaining particulates.
- Quantification by HPLC:
 - Prepare a standard stock solution of β -Alanine methyl ester hydrochloride of a known concentration in the same solvent.
 - Generate a calibration curve by preparing a series of dilutions from the standard stock solution.

- Prepare appropriate dilutions of the filtered sample supernatant.
- Analyze the standards and the diluted samples by HPLC. A suitable method would involve a C18 column with a mobile phase of acetonitrile and water with a suitable buffer, and detection at a low UV wavelength (e.g., 210 nm) or using an Evaporative Light Scattering Detector (ELSD).
- Determine the concentration of β -Alanine methyl ester hydrochloride in the sample dilutions by comparing their peak areas to the calibration curve.
- Calculate the original concentration in the saturated solution, accounting for the dilution factor. This value represents the thermodynamic solubility.

Logical Relationship for Solubility Assessment

The decision-making process for assessing the solubility of a compound like β -Alanine methyl ester hydrochloride can be visualized as follows:



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Caption: Decision tree for assessing the solubility of a research compound.

Conclusion

While precise, experimentally determined quantitative data on the solubility of β -Alanine methyl ester hydrochloride is not widely published, its chemical structure suggests good solubility in polar solvents. The provided experimental protocol offers a robust method for researchers to determine the thermodynamic solubility in various solvent systems. Such data is invaluable for the effective design of experiments, formulation development, and ensuring the reliability of biological and chemical assays involving this compound.

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